5-[(3-Chlorophenoxy)methyl]-2-furoic acid derivatives and their properties

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Compound of Interest

Compound Name:	*5-[(3-Chlorophenoxy)methyl]-2-furoic acid*
CAS No.:	*74556-56-2*
Cat. No.:	*B454912*

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An In-Depth Technical Guide to **5-[(3-Chlorophenoxy)methyl]-2-Furoic Acid** Derivatives: Synthesis, Properties, and Therapeutic Potential

Foreword: Unveiling a Novel Scaffold in Furan Chemistry

The furan ring is a privileged scaffold in medicinal chemistry, forming the core of numerous natural products and synthetic drugs with a wide spectrum of biological activities.[1] Its unique electronic and structural features allow for diverse functionalization, leading to compounds with antimicrobial, anti-inflammatory, and anticancer properties. This guide focuses on a novel, yet promising, class of furan derivatives: those based on the **5-[(3-Chlorophenoxy)methyl]-2-furoic acid** core. While direct literature on this specific scaffold is sparse, this document, grounded in established chemical principles and data from structurally related compounds, aims to provide a comprehensive technical overview for researchers, scientists, and drug development professionals. We will explore a plausible synthetic pathway, predict key physicochemical properties, and discuss the potential therapeutic applications of these intriguing molecules.

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The Core Moiety: A Strategic Design

The **5-[(3-Chlorophenoxy)methyl]-2-furoic acid** scaffold is a thoughtful amalgamation of three key pharmacophores:

- The Furan-2-carboxylic Acid Core: This unit provides a rigid backbone and a carboxylic acid group that can participate in crucial hydrogen bonding interactions with biological targets. The furan ring itself is a versatile platform for further modification.[2]
- The Methylene Ether Linker: This flexible linker connects the furan core to the phenoxy group, allowing for optimal positioning within a binding site.
- The 3-Chlorophenoxy Group: The presence of a chlorine atom on the phenyl ring can significantly influence the compound's lipophilicity, metabolic stability, and binding affinity to target proteins through halogen bonding.

This combination of features suggests a high potential for these derivatives to interact with a variety of biological targets, making them attractive candidates for drug discovery programs.

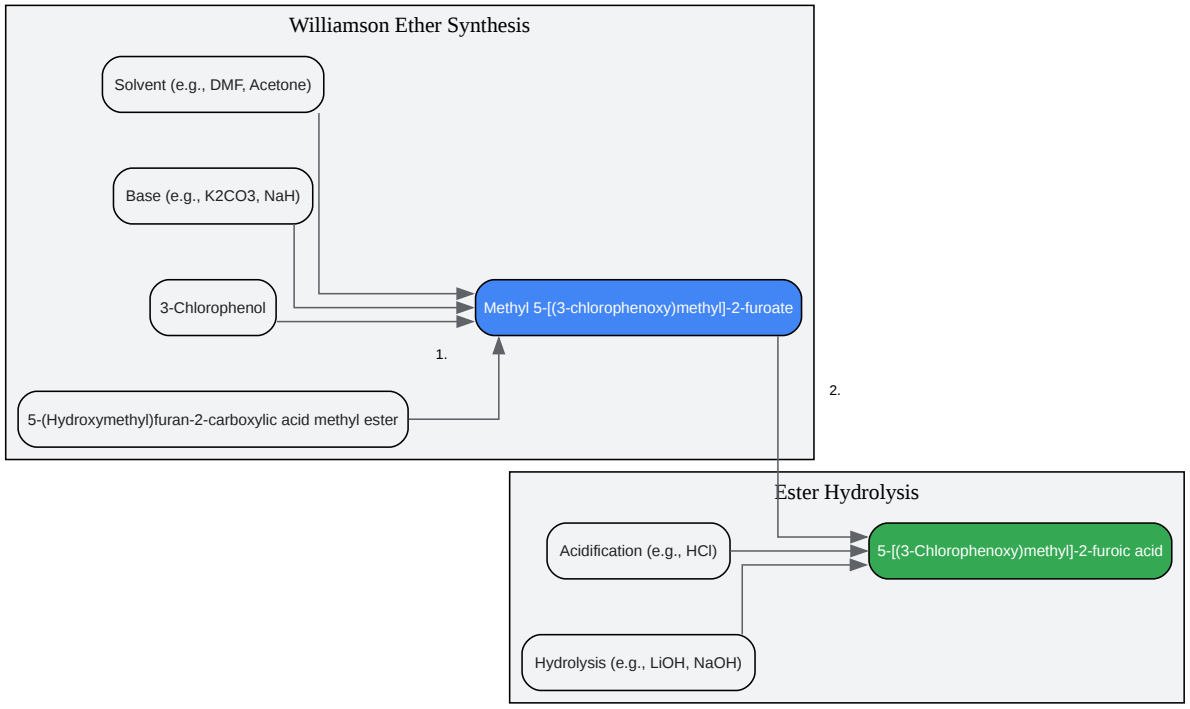
Synthesis of the Core Scaffold and its Derivatives

The synthesis of **5-[(3-Chlorophenoxy)methyl]-2-furoic acid** and its derivatives can be logically approached through a multi-step process, leveraging well-established synthetic methodologies. The primary strategy involves the preparation of a key furan intermediate followed by the crucial etherification step.

Proposed Synthetic Pathway

A robust and efficient synthesis is paramount for the exploration of any new chemical scaffold. The proposed pathway to **5-[(3-Chlorophenoxy)methyl]-2-furoic acid** is outlined below. This pathway is designed for versatility, allowing for the synthesis of a variety of derivatives by modifying the starting materials and reaction conditions.

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Caption: Proposed two-step synthesis of the target compound.

Experimental Protocols

This protocol details a Williamson ether synthesis, a reliable method for forming the ether linkage.[3][4]

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Rationale: The Williamson ether synthesis is a cornerstone of organic chemistry for the formation of ethers. It involves the reaction of an alkoxide with a primary alkyl halide or a suitable electrophile. In this case, the phenoxide of 3-chlorophenol will act as the nucleophile, and the methyl ester of 5-(chloromethyl)furan-2-carboxylic acid as the electrophile. Alternatively, and often more conveniently, one can start with the commercially available methyl 5-(hydroxymethyl)-2-furoate and convert the hydroxyl group into a better leaving group in situ or in a preceding step. For this protocol, we will consider the reaction of 3-chlorophenol with methyl 5-(chloromethyl)-2-furoate, which can be prepared from methyl 5-(hydroxymethyl)-2-furoate.[5]

Materials:

- Methyl 5-(chloromethyl)-2-furoate
- 3-Chlorophenol
- Potassium carbonate (K_2CO_3), anhydrous
- Potassium iodide (KI), catalytic amount
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- To a stirred solution of 3-chlorophenol (1.0 eq) in anhydrous DMF, add potassium carbonate (1.5 eq) and a catalytic amount of potassium iodide.
- Stir the mixture at room temperature for 30 minutes to facilitate the formation of the phenoxide.
- Add a solution of methyl 5-(chloromethyl)-2-furoate (1.1 eq) in anhydrous DMF dropwise to the reaction mixture.

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- Heat the reaction mixture to 60-70 °C and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into ice-cold water.
- Extract the aqueous layer with ethyl acetate (3 x).
- Combine the organic layers and wash with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford pure methyl 5-[(3-chlorophenoxy)methyl]-2-furoate.

Self-Validation: The success of the reaction can be monitored by the disappearance of the starting materials on TLC. The structure of the product should be confirmed by ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

This protocol describes the hydrolysis of the methyl ester to the final carboxylic acid.

Rationale: Ester hydrolysis is a fundamental transformation in organic synthesis. The use of a strong base like lithium hydroxide or sodium hydroxide in a mixture of water and an organic solvent is a common and effective method for this conversion.

Materials:

- Methyl 5-[(3-chlorophenoxy)methyl]-2-furoate
- Lithium hydroxide monohydrate ($LiOH \cdot H_2O$)
- Tetrahydrofuran (THF)
- Methanol (MeOH)
- Water

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- 1 M Hydrochloric acid (HCl)
- Ethyl acetate

Procedure:

- Dissolve methyl 5-[(3-chlorophenoxy)methyl]-2-furoate (1.0 eq) in a mixture of THF, MeOH, and water (e.g., 3:1:1 ratio).
- Add lithium hydroxide monohydrate (2.0 eq) to the solution.
- Stir the reaction mixture at room temperature and monitor the reaction by TLC.
- Upon completion, concentrate the reaction mixture under reduced pressure to remove the organic solvents.
- Dilute the residue with water and wash with diethyl ether to remove any unreacted starting material.
- Cool the aqueous layer in an ice bath and acidify to pH 2-3 with 1 M HCl.
- A precipitate should form. Collect the solid by filtration, wash with cold water, and dry under vacuum to yield **5-[(3-chlorophenoxy)methyl]-2-furoic acid**.
- If a precipitate does not form, extract the acidified aqueous layer with ethyl acetate (3 x).
- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the final product.

Self-Validation: The purity of the final product can be assessed by melting point determination and its structure confirmed by ^{1}H NMR, ^{13}C NMR, and high-resolution mass spectrometry (HRMS).

Physicochemical Properties and Characterization

The physicochemical properties of **5-[(3-Chlorophenoxy)methyl]-2-furoic acid** derivatives are crucial for their handling, formulation, and pharmacokinetic behavior.

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Property	Predicted Value/Characteristic	Rationale/Analytical Technique
Molecular Formula	$C_{12}H_9ClO_4$	Based on the proposed structure.
Molecular Weight	~252.65 g/mol	Calculated from the molecular formula.
Appearance	White to off-white solid	Based on similar furoic acid derivatives.[6]
Melting Point	Expected to be a crystalline solid with a defined melting point.	Determined by Differential Scanning Calorimetry (DSC).
Solubility	Sparingly soluble in water; soluble in common organic solvents like DMSO, DMF, and methanol.	The carboxylic acid group provides some aqueous solubility, while the aromatic rings contribute to organic solvent solubility.
pKa	Estimated to be around 3-4 for the carboxylic acid.	The pKa of 2-furoic acid is approximately 3.1.[2] The substituents are unlikely to drastically alter this value.
LogP	Moderately lipophilic.	The presence of the chlorophenyl group increases lipophilicity.

Characterization Techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are essential for structural elucidation, confirming the connectivity of the atoms and the purity of the compound.
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, confirming the identity of the synthesized compound.

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- Infrared (IR) Spectroscopy: Useful for identifying key functional groups, such as the carboxylic acid C=O and O-H stretches.
- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the final compound and any intermediates.

Potential Biological Activities and Therapeutic Applications

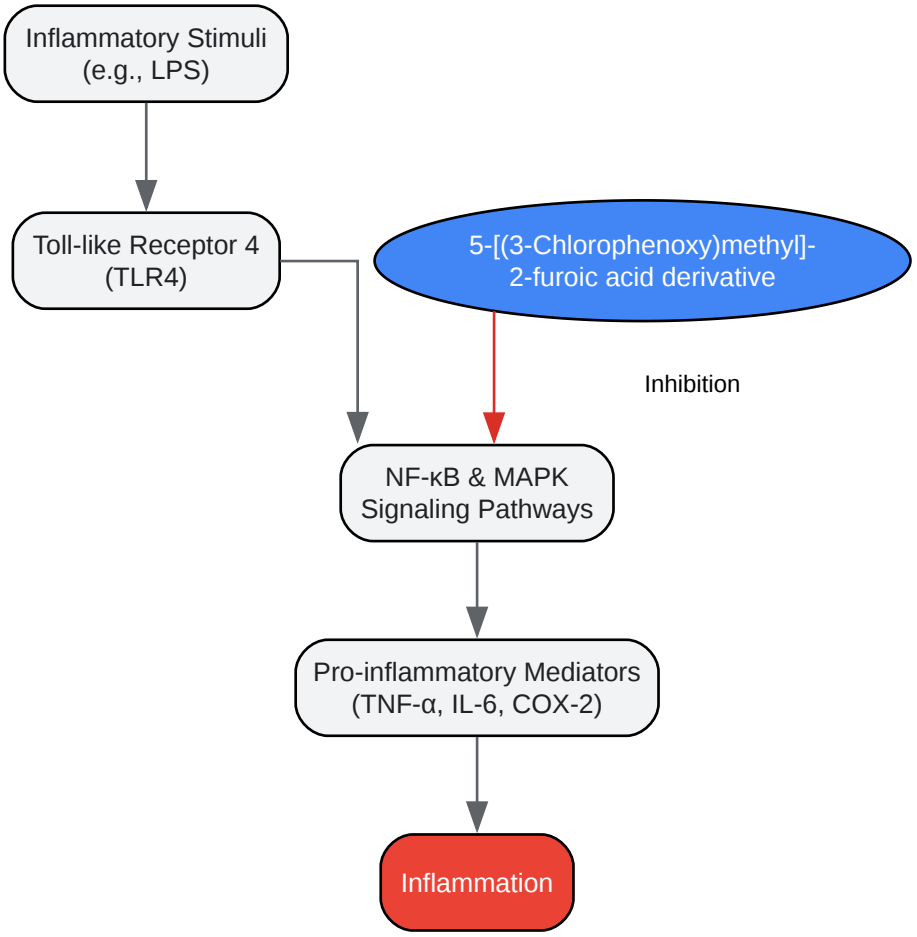
Based on the structural features of **5-[(3-Chlorophenoxy)methyl]-2-furoic acid** and the known biological activities of related furan derivatives, several therapeutic applications can be hypothesized.

Anti-inflammatory Activity

Rationale: Many furan-containing compounds have demonstrated significant anti-inflammatory properties.[1] The mechanism of action often involves the inhibition of key inflammatory mediators.

Potential Mechanism of Action:

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Caption: Potential inhibition of inflammatory signaling pathways.

These derivatives could potentially inhibit enzymes like cyclooxygenase (COX) or modulate signaling pathways such as NF-κB, which are central to the inflammatory response.

Anticancer Activity

Rationale: Various furan derivatives have been investigated for their cytotoxic effects against different cancer cell lines.[7]

Potential Mechanism of Action: The presence of the furan ring and the halogenated phenyl group could lead to interactions with key proteins involved in cell cycle regulation or apoptosis.

Antimicrobial and Antifungal Activity

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Rationale: The furan nucleus is a common feature in many antimicrobial and antifungal agents. [8][9]

Potential Mechanism of Action: These compounds could interfere with microbial cell wall synthesis, protein synthesis, or other essential metabolic pathways.

Future Directions and Conclusion

The **5-[(3-Chlorophenoxy)methyl]-2-furoic acid** scaffold represents a promising yet underexplored area of medicinal chemistry. This guide has provided a foundational framework for the synthesis, characterization, and potential biological evaluation of these novel derivatives. Future research should focus on:

- Synthesis and Library Generation: Synthesizing a library of derivatives with variations in the substitution pattern on the phenoxy ring and modifications of the carboxylic acid group.
- Biological Screening: Conducting comprehensive in vitro and in vivo screening to evaluate the anti-inflammatory, anticancer, and antimicrobial activities of the synthesized compounds.
- Structure-Activity Relationship (SAR) Studies: Elucidating the relationship between the chemical structure and biological activity to guide the design of more potent and selective compounds.

In conclusion, the strategic design of **5-[(3-Chlorophenoxy)methyl]-2-furoic acid** derivatives, combining the versatile furan core with a halogenated phenoxy moiety, presents a compelling opportunity for the discovery of new therapeutic agents. The synthetic pathways and analytical protocols outlined in this guide provide a solid starting point for researchers to embark on the exploration of this exciting new class of compounds.

References

- Fu, Y., et al. (2012). One-step synthesis of furan-2,5-dicarboxylic acid from furan-2-carboxylic acid using carbon dioxide. Arkivoc, 2012(1), 276-284. [Link]
- Krasavin, M., et al. (2022). Synthesis of 3-Aryl-3-(Furan-2-yl)Propanoic Acid Derivatives, and Study of Their Antimicrobial Activity. Molecules, 27(19), 6529. [Link]

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- PubChem. (n.d.). 2-Furancarboxylic acid. National Center for Biotechnology Information. Retrieved from [Link]
- The Good Scents Company. (n.d.). 5-methyl-2-furan carboxylic acid. Retrieved from [Link]
- PubChem. (n.d.). 5-(3-Chlorophenyl)furan-2-carboxylic acid. National Center for Biotechnology Information. Retrieved from [Link]
- Mascal, M., & Dutta, S. (2011). Production of 5-(chloromethyl)furan-2-carbonyl chloride and furan-2,5-dicarbonyl chloride from biomass-derived 5-(chloromethyl)furfural (CMF). Green Chemistry, 13(11), 3147-3149. [Link]
- Ashenhurst, J. (2014, October 24). The Williamson Ether Synthesis. Master Organic Chemistry. [Link]
- ResearchGate. (n.d.). Synthesis and Biological Activity Studies of Methyl-5-(Hydroxymethyl)-2-Furan Carboxylate and Derivatives. Retrieved from [Link]
- ResearchGate. (n.d.). Williamson ether synthesis and modification of the carboxylic acid functionality. Retrieved from [Link]
- Furan: A Promising Scaffold for Biological Activity. (2024). Journal of Drug Delivery and Therapeutics, 14(1), 1-10. [Link]
- Google Patents. (n.d.). CN103570649A - Synthesis method of 5-hydroxyl-4-methyl-2(5H)-furanone.
- PubMed. (n.d.). 3-Phenyl-5-acyloxymethyl-2H,5H-furan-2-ones: synthesis and biological activity of a novel group of potential antifungal drugs. Retrieved from [Link]
- Google Patents. (n.d.). WO2011043661A1 - Method for the preparation of 2,5-furandicarboxylic acid and for the preparation of the dialkyl ester of 2,5-furandicarboxylic acid.
- Williamson Ether Synthesis. (n.d.). Retrieved from [Link]
- MDPI. (n.d.). Glycoconjugates of Mucochloric Acid—Synthesis and Biological Activity. Retrieved from [Link]

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- Georganics. (n.d.). Methyl 5-(chloromethyl)-2-furoate – preparation and application. Retrieved from [Link]
- Google Patents. (n.d.). US8519167B2 - Method for the preparation of 2,5-furandicarboxylic acid and esters thereof.
- PubMed. (n.d.). Synthesis and physicochemical properties of the furan dicarboxylic acid, 3-carboxy-4-methyl-5-propyl-2-furanpropanoic acid, an inhibitor of plasma protein binding in uraemia. Retrieved from [Link]

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Sources

- 1. ijabbr.com [ijabbr.com]
- 2. 2-Furancarboxylic acid | C5H4O3 | CID 6919 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
- 4. researchgate.net [researchgate.net]
- 5. Methyl 5-(chloromethyl)-2-furoate – preparation and application - Georganics [georganics.sk]
- 6. 5-HYDROXYMETHYL-FURAN-2-CARBOXYLIC ACID | 6338-41-6 [chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. 3-Phenyl-5-acyloxymethyl-2H,5H-furan-2-ones: synthesis and biological activity of a novel group of potential antifungal drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
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